

# Navigating the Handling of Acid Green 25: A Technical Health and Safety Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Acid Green 25

Cat. No.: B7798398

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For Researchers, Scientists, and Drug Development Professionals

**Acid Green 25**, also known by its synonyms C.I. 61570, Alizarine Cyanine Green F, and D&C Green No. 5, is a synthetic dye with broad applications in textiles, cosmetics, and biological staining.<sup>[1][2]</sup> While a valuable tool in various scientific endeavors, a thorough understanding of its health and safety profile is paramount for researchers, scientists, and drug development professionals. This technical guide provides an in-depth overview of the health and safety considerations, quantitative toxicological data, and detailed experimental protocols for handling **Acid Green 25**.

## Toxicological Data Summary

Comprehensive analysis of available toxicological data is crucial for a complete risk assessment. The following tables summarize the key quantitative findings from acute toxicity and irritation studies.

Table 1: Acute Toxicity of **Acid Green 25**

Test	Species	Route	Endpoint	Value	Reference
Acute Oral Toxicity	Rat	Oral	LD50	>5000 mg/kg	<sup>[3]</sup>
Acute Oral Toxicity	Mouse	Oral	LD50	6700 mg/kg	<sup>[3]</sup>

Table 2: Irritation Potential of **Acid Green 25**

Test	Species	Dose	Exposure	Result	Reference
Skin Irritation	Rabbit	500 mg	24 hours	Mild	[3]
Eye Irritation	Rabbit	500 mg	24 hours	Mild	[3]

## Hazard Identification and Precautionary Measures

**Acid Green 25** is a dark blue-green powder that is soluble in water.[2] While not classified as acutely toxic via ingestion, it is considered a hazardous substance and may cause irritation to the skin, eyes, and respiratory tract upon contact or inhalation.[1][3] Long-term exposure to high concentrations of the dust may have cumulative health effects.[1]

### Key Hazards:

- Skin Irritation: Prolonged or repeated contact may cause redness and irritation.[3]
- Eye Irritation: May cause transient discomfort, tearing, and redness.[1]
- Respiratory Irritation: Inhalation of dust may irritate the respiratory tract.[3]
- Aquatic Hazard: Harmful to aquatic organisms, with the potential for long-term adverse effects in the aquatic environment.[1]

## Personal Protective Equipment (PPE)

To mitigate the risks associated with handling **Acid Green 25**, the use of appropriate personal protective equipment is mandatory.

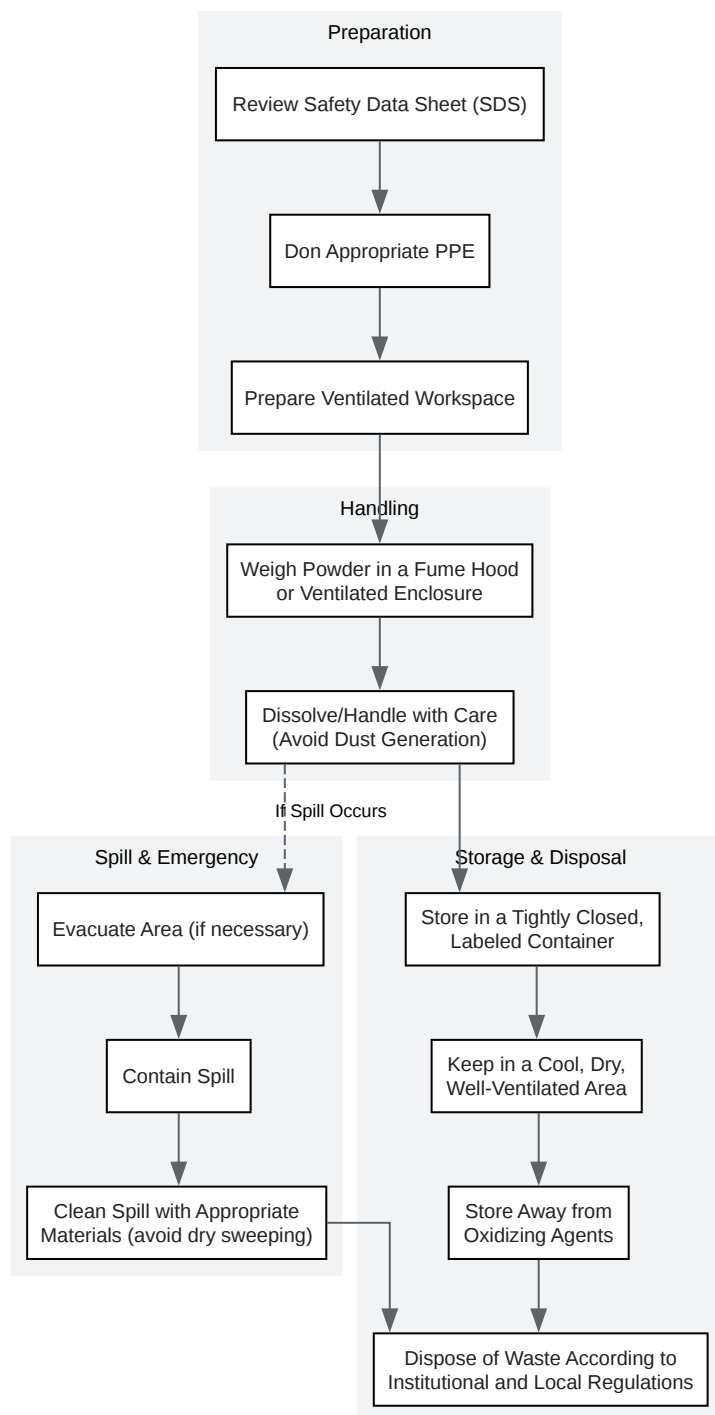
Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Purpose
Eye Protection	Safety glasses with side shields or chemical safety goggles.	To prevent eye contact with the powder.
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber).	To prevent skin contact.
Respiratory Protection	NIOSH/MSHA-approved respirator.	To prevent inhalation of dust, especially when engineering controls are insufficient.
Body Protection	Laboratory coat or other protective clothing.	To prevent skin contamination.

## Safe Handling and Storage Workflow

A systematic approach to handling and storage is essential to ensure a safe laboratory environment. The following workflow diagram outlines the key steps for the safe management of **Acid Green 25**.

## Safe Handling and Storage Workflow for Acid Green 25

[Click to download full resolution via product page](#)Safe handling and storage workflow for **Acid Green 25**.

## First Aid Measures

In the event of exposure to **Acid Green 25**, the following first aid measures should be taken immediately:

- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[\[3\]](#)
- After Skin Contact: Flush skin with plenty of soap and water. Remove contaminated clothing and wash before reuse. Seek medical attention if irritation develops or persists.[\[3\]](#)
- After Inhalation: Remove from exposure to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[3\]](#)
- After Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek medical attention.[\[3\]](#)

## Experimental Protocols

The toxicological data presented in this guide are primarily derived from standardized tests. Below are detailed methodologies for the key experiments cited.

### OECD Test Guideline 404: Acute Dermal Irritation/Corrosion (Draize Skin Test)

This test is designed to assess the potential of a substance to cause skin irritation.

- Test Animals: Healthy young adult albino rabbits are used.
- Preparation: Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped.
- Application: A dose of 0.5 g of the solid test substance (moistened with a small amount of a suitable solvent if necessary) is applied to a small area (approximately 6 cm<sup>2</sup>) of the clipped skin and covered with a gauze patch and non-irritating tape.
- Exposure: The exposure period is 4 hours.

- **Observation:** After the exposure period, the patch is removed, and the skin is examined for erythema and edema at 1, 24, 48, and 72 hours after removal. The reactions are scored according to a standardized scale.

## OECD Test Guideline 405: Acute Eye Irritation/Corrosion (Draize Eye Test)

This test evaluates the potential of a substance to cause eye irritation or damage.

- **Test Animals:** Healthy young adult albino rabbits are used.
- **Application:** A dose of 0.1 g of the solid test substance is placed in the conjunctival sac of one eye of each animal. The eyelids are gently held together for about one second. The other eye serves as a control.
- **Observation:** The eyes are examined for ocular reactions (in the cornea, iris, and conjunctiva) at 1, 24, 48, and 72 hours after application. The reactions are scored based on a standardized grading system.

## OECD Test Guideline 406: Skin Sensitization (Guinea Pig Maximisation Test - GPMT)

This test is used to determine if a substance has the potential to cause skin sensitization (allergic contact dermatitis).

- **Test Animals:** Young adult guinea pigs are used.
- **Induction Phase:**
  - **Intradermal Induction:** The test substance is injected intradermally into a shaved area on the shoulder, both with and without an adjuvant (Freund's Complete Adjuvant) to enhance the immune response.
  - **Topical Induction:** One week after the injections, the test substance is applied topically to the same area and covered with an occlusive dressing for 48 hours.

- **Challenge Phase:** Two weeks after the topical induction, a non-irritating concentration of the test substance is applied topically to a freshly clipped area on the flank of both the test and control animals.
- **Observation:** The challenge sites are observed for skin reactions (erythema and edema) at 24 and 48 hours after patch removal. The incidence and severity of the reactions in the test group are compared to the control group.

## Genotoxicity and Carcinogenicity

The genotoxic and carcinogenic potential of **Acid Green 25** has been investigated, though data is limited and in some cases, inconclusive.

- **Genotoxicity:** Some studies have suggested that **Acid Green 25** may have mutagenic properties in bone-marrow cells of mice.<sup>[4]</sup> However, a comprehensive evaluation by the Scientific Committee on Consumer Safety (SCCS) concluded that **Acid Green 25** can be considered to have no in vivo genotoxic potential.
- **Carcinogenicity:** Long-term studies in mice and rats did not find a significant increase in tumor frequency. However, these studies have been noted as being incompletely reported, making it difficult to draw a definitive conclusion.

## Conclusion

**Acid Green 25** is a valuable chemical for various research and development applications. A comprehensive understanding and implementation of the health and safety guidelines outlined in this document are critical for minimizing risk and ensuring the well-being of laboratory personnel. Adherence to proper handling procedures, consistent use of personal protective equipment, and preparedness for emergency situations are the cornerstones of safely working with this compound. Researchers should always consult the most up-to-date Safety Data Sheet (SDS) provided by the supplier before use.

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- To cite this document: BenchChem. [Navigating the Handling of Acid Green 25: A Technical Health and Safety Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7798398#health-and-safety-considerations-for-handling-acid-green-25]

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